

4-Phenylmorpholine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Phenylmorpholine

Cat. No.: B1362484

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Phenylmorpholine**. It is intended to serve as a technical resource for personnel involved in the research, development, and handling of this compound. The information herein is aggregated from publicly available safety data sheets and toxicological study reports.

Chemical and Physical Properties

4-Phenylmorpholine is a solid organic compound. A summary of its key physical and chemical properties is provided in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for designing appropriate storage and handling procedures.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ NO
Molecular Weight	163.22 g/mol
Appearance	White to light yellow to light red powder to crystal[1]
Melting Point	51-54 °C (lit.)
Boiling Point	165-170 °C at 45 mmHg (lit.)
Flash Point	113 °C (235.4 °F) - closed cup
Vapor Pressure	<0.1 mmHg at 20 °C
Vapor Density	5.63 (vs air)

Toxicological Data

4-Phenylmorpholine is classified as harmful if swallowed and toxic in contact with skin.[2] The available acute toxicity data is summarized in Table 2.

Metric	Species	Route	Value
LD ₅₀	Rat	Oral	930 mg/kg
LD ₅₀	Rabbit	Dermal	360 mg/kg

Experimental Protocols

While the specific, original experimental reports detailing the toxicological evaluation of **4-Phenylmorpholine** are not readily available in the public domain, the methodologies for such studies are highly standardized. The following sections describe the typical protocols for acute oral, dermal, and eye irritation studies based on the Organization for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals. These descriptions are derived from publicly available reports of similar studies and represent the current best practices for toxicological assessment.

Acute Oral Toxicity Study (Following OECD Guideline 423)

An acute oral toxicity study is designed to determine the short-term toxic effects of a single oral dose of a substance.

Test System:

- Species: Typically, young adult female Wistar rats are used.[\[3\]](#)
- Housing: Animals are housed in controlled conditions with a 12-hour light/dark cycle, a temperature of approximately 22°C ($\pm 3^\circ\text{C}$), and relative humidity between 30% and 70%.[\[3\]](#) They have access to standard laboratory diet and drinking water ad libitum, except for a brief fasting period before dosing.[\[3\]](#)

Methodology:

- Dose Preparation: The test substance is typically administered as a solution or suspension in a suitable vehicle, such as corn oil.[\[3\]](#)
- Administration: A single dose is administered to fasted animals by oral gavage. The initial dose is selected based on available data, with subsequent doses adjusted up or down depending on the observed effects.[\[3\]](#)
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for a period of 14 days.[\[3\]](#)
- Necropsy: At the end of the observation period, all animals are humanely euthanized and subjected to a gross necropsy to identify any pathological changes.[\[3\]](#)

Acute Dermal Toxicity Study (Following OECD Guideline 402)

This study assesses the toxic effects resulting from a single dermal application of a substance.

Test System:

- Species: Young adult rabbits (e.g., New Zealand White) are commonly used.
- Preparation: The day before the study, the fur on the dorsal area of the trunk is clipped.

Methodology:

- Application: The test substance is applied uniformly over a prepared area of skin (approximately 10% of the body surface area). The application site is then covered with a semi-occlusive dressing.
- Exposure: The dressing remains in place for a 24-hour exposure period.
- Observation: After the exposure period, the dressing is removed, and the skin is observed for signs of irritation (erythema and edema). The animals are observed for a total of 14 days for clinical signs of toxicity, mortality, and changes in body weight.
- Necropsy: All animals are subjected to a gross necropsy at the end of the study.

Acute Eye Irritation Study (Following OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or damage to the eye.

Test System:

- Species: Albino rabbits are the preferred species for this test.[\[4\]](#)

Methodology:

- Application: A single dose of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of each animal. The other eye serves as a control.[\[5\]](#)
- Observation: The eyes are examined for signs of irritation, including redness, swelling, and discharge, at 1, 24, 48, and 72 hours after application.[\[4\]](#)[\[6\]](#) The observation period may be extended up to 21 days to assess the reversibility of any observed effects.[\[7\]](#)
- Scoring: The severity of the ocular reactions is scored using a standardized system.

Hazard Identification and GHS Classification

4-Phenylmorpholine is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[2]

Signal Word: Danger

Hazard Pictograms:

- GHS06 (Skull and Crossbones)
- GHS07 (Exclamation Mark)

Handling and Storage

Handling:

- Handle in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE).
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke when using this product.
- Wash hands and face thoroughly after handling.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Store locked up.

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **4-Phenylmorpholine**:

- **Eye/Face Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber), and a lab coat or other protective clothing.
- **Respiratory Protection:** If dust or aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge should be used.

First Aid Measures

In the event of exposure, follow these first aid procedures:

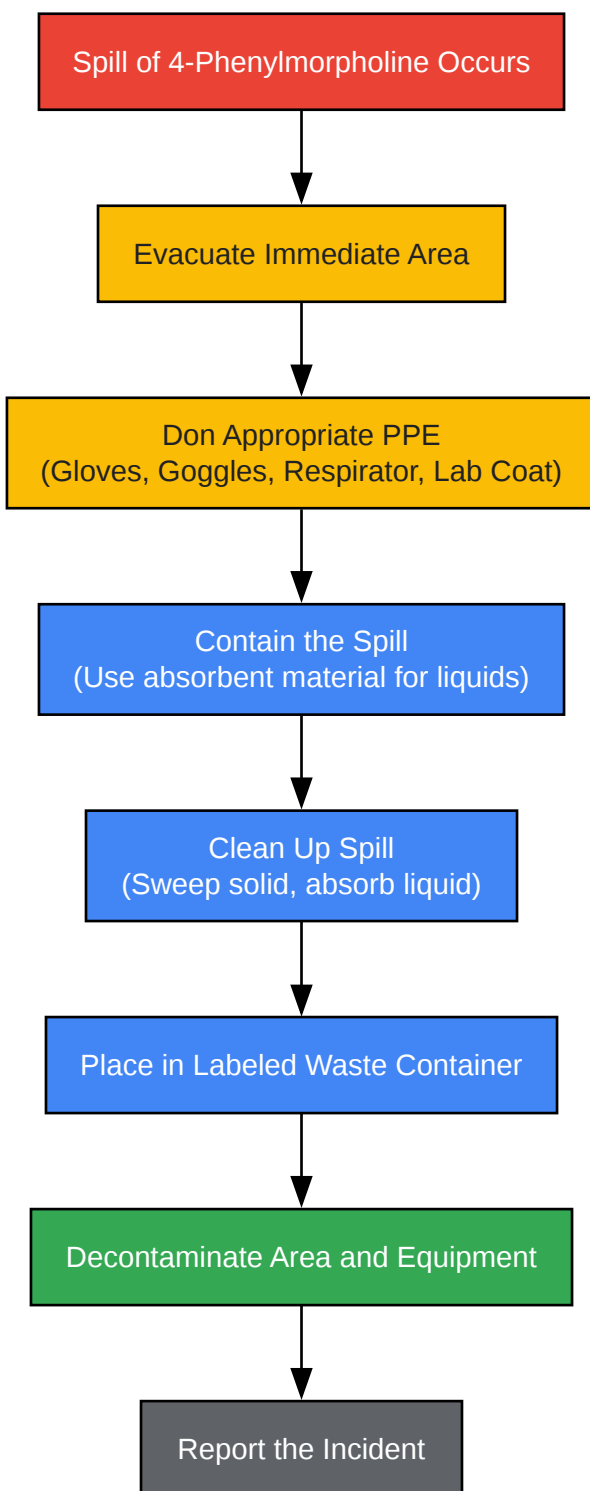
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In the event of a spill, follow these procedures:

- **Personal Precautions:** Evacuate unnecessary personnel. Wear appropriate PPE. Avoid breathing dust and contact with the spilled material.
- **Environmental Precautions:** Prevent the spill from entering drains, sewers, or waterways.

- Containment and Cleanup: For small spills, carefully sweep up the material and place it in a suitable, labeled container for disposal. For large spills, dike the area to prevent spreading and collect the material for disposal. Avoid generating dust.



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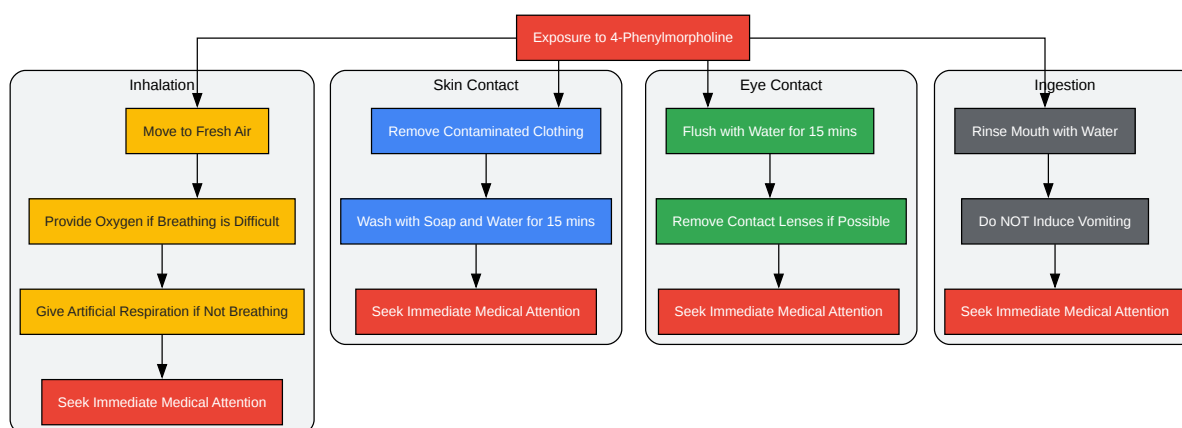
Caption: Workflow for handling a **4-Phenylmorpholine** spill.

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow this chemical to enter the environment.



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Caption: First aid procedures for **4-Phenylmorpholine** exposure.

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